

Application Notes and Protocols for TP-051 (TRB-051)

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Compound of Interest

Compound Name: TP-051

Cat. No.: B10829153

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Caution: **TP-051**, also known as TRB-051, is an investigational therapeutic candidate currently in early-stage clinical development. The information provided herein is based on publicly available data and is intended for research and informational purposes only. It does not constitute official dosage and administration guidelines. All laboratory and clinical investigations should be conducted in accordance with approved protocols and regulatory requirements.

Introduction

TP-051 is a novel therapeutic agent under development for the treatment of autoimmune and inflammatory diseases.[1][2][3][4] Developed through a collaboration between TRex Bio, Inc. and Eli Lilly and Company, **TP-051** is described as a modulator of immune effector cells.[1][2][3] The development of **TP-051** is based on TRexBio's proprietary Deep Biology platform, which focuses on the behavior of regulatory T cells (Tregs) within human tissues to identify and target immune-regulatory pathways.[2][4]

In June 2024, Eli Lilly and Company initiated a Phase 1 first-in-human clinical trial to evaluate **TP-051**. [1][2][3] As the compound is in the initial phase of clinical investigation, detailed dosage, administration, and protocol information is not yet publicly available. The following

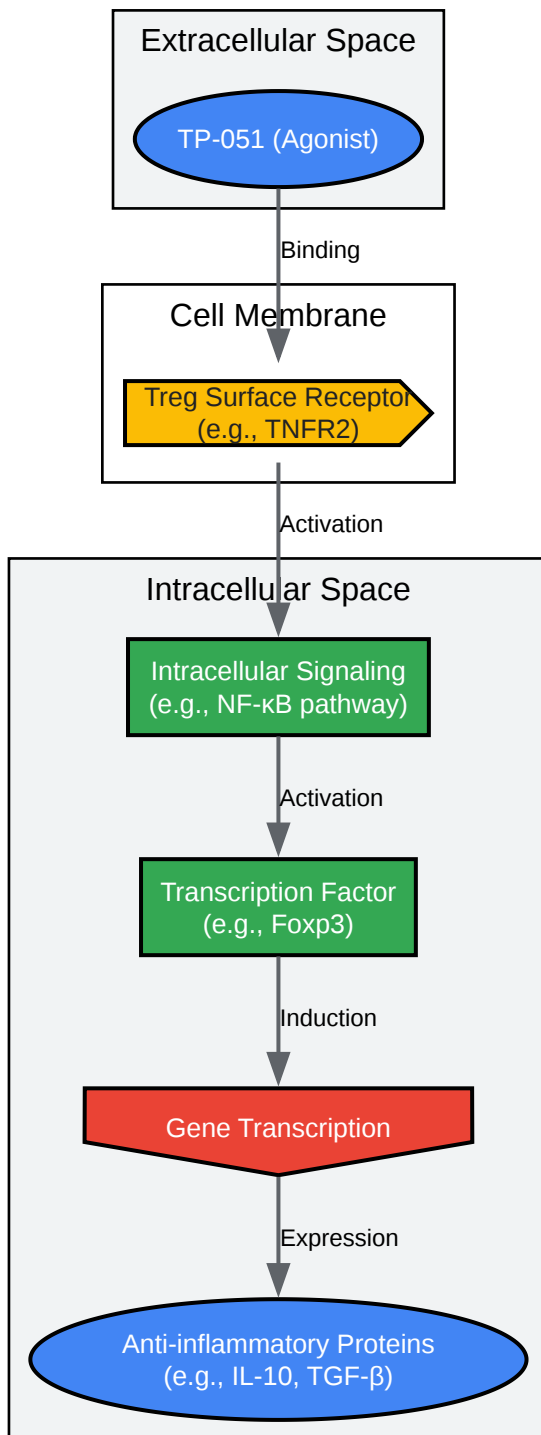
sections summarize the current understanding of **TP-051** and provide generalized protocols that may be adapted for preclinical research based on the known therapeutic area.

Mechanism of Action (Hypothesized)

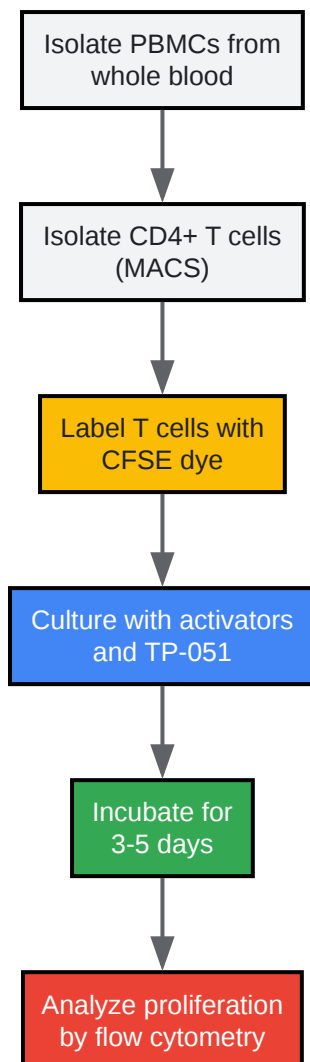
TP-051 is designed to modulate the activity of immune effector cells, with a likely focus on enhancing the function of regulatory T cells (Tregs) to restore immune homeostasis at sites of inflammation.[2][3][4] The specific molecular target and signaling pathway have not been disclosed.

A hypothetical signaling pathway for a Treg-modulating therapeutic is depicted below. This diagram illustrates a potential mechanism where an agonist binds to a surface receptor on a Treg, initiating a signaling cascade that leads to the transcription of anti-inflammatory genes.

Hypothetical Signaling Pathway of a Treg Modulator



Workflow for In Vitro T Cell Proliferation Assay



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References

- 1. pharmaceutical-tech.com [pharmaceutical-tech.com]
- 2. trex.bio [trex.bio]

- [3. Lilly Initiates Phase 1 Study of TRB-051 for Autoimmune and Inflammatory Diseases in Collaboration with TRexBio \[synapse.patsnap.com\]](#)
- [4. TRB-051 by Trex Bio for Inflammation: Likelihood of Approval \[pharmaceutical-technology.com\]](#)
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